

# Essential Safety and Logistics for Handling Isoguvacine Hydrochloride

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## Compound of Interest

Compound Name: *Isoguvacine Hydrochloride*

Cat. No.: *B133983*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Isoguvacine Hydrochloride**, a selective GABAA receptor agonist.

## Hazard Identification and Personal Protective Equipment

**Isoguvacine Hydrochloride** is classified as a hazardous substance. It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure and ensure personal safety.

Hazard Classifications:

- Skin Corrosion/Irritation: Category 2<sup>[1]</sup><sup>[2]</sup>
- Serious Eye Damage/Eye Irritation: Category 2A<sup>[1]</sup>
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3<sup>[1]</sup><sup>[2]</sup>

Signal Word: Warning<sup>[1]</sup><sup>[2]</sup>

Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

A comprehensive summary of recommended PPE is provided in the table below.

Personal Protective Equipment (PPE)	Specification	Purpose
Hand Protection	Protective gloves (e.g., nitrile rubber).	To prevent skin contact and irritation.[1]
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required in situations with a higher risk of splashing.[1][3]	To protect eyes from dust and splashes, preventing serious irritation.[1]
Skin and Body Protection	Protective clothing, such as a lab coat. For larger quantities or increased exposure risk, an impervious gown is recommended.[3]	To prevent skin contact and contamination of personal clothing.
Respiratory Protection	A NIOSH/MSHA approved dust respirator (e.g., N95) should be used when handling the powder form, especially if ventilation is inadequate.[2]	To prevent inhalation of dust particles, which can cause respiratory irritation.[1][2]

## Operational Plan for Safe Handling

Adherence to a strict operational protocol is essential to minimize risks associated with handling **Isoguvacine Hydrochloride**.

Step-by-Step Handling Procedure:

- Preparation:
  - Ensure the work area is clean and uncluttered.
  - Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
  - Locate the nearest safety shower and eyewash station before starting work.[\[1\]](#)
  - Don the appropriate PPE as detailed in the table above.
- Handling the Compound:
  - Avoid direct contact with the skin and eyes.[\[1\]](#)
  - When handling the solid form, avoid generating dust.[\[3\]](#)
  - If weighing the powder, do so in a containment booth or a fume hood to minimize dust dispersion.
  - For preparing solutions, add the solid to the solvent slowly to prevent splashing.  
**Isoguvacine hydrochloride** is soluble in water (up to 100 mM) and DMSO.[\[4\]](#)[\[5\]](#)
- After Handling:
  - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)
  - Clean the work area and any equipment used.
  - Remove and dispose of gloves and any other disposable PPE in a designated waste container.
  - Contaminated clothing should be removed and washed before reuse.[\[1\]](#)

#### Storage:

- Solid Form: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)  
Some suppliers recommend storage at room temperature, while others suggest refrigeration.  
[\[4\]](#)

- Solutions: Prepare solutions on the day of use if possible. If storage is necessary, store solutions at -20°C for up to one month.<sup>[4]</sup>

## Disposal Plan

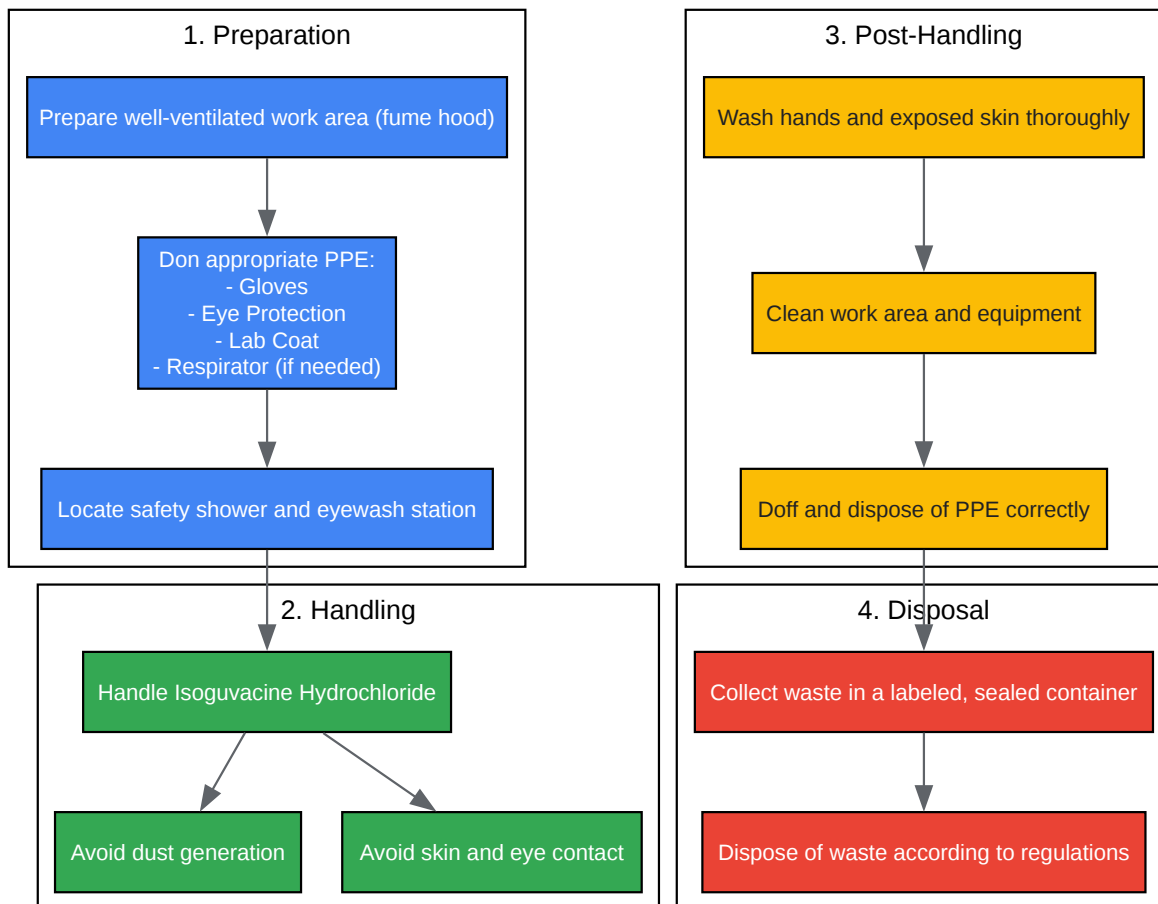
Proper disposal of **Isoguvacine Hydrochloride** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Procedure:

- Waste Collection:
  - Collect all waste material, including unused compound and contaminated disposables (e.g., gloves, wipes), in a clearly labeled, sealed container.
- Regulatory Compliance:
  - Dispose of the waste in accordance with all applicable local, state, and federal regulations. <sup>[1]</sup> This typically involves sending the waste to an approved hazardous waste disposal facility.
- Method of Disposal:
  - The recommended method of disposal for chemical waste is often high-temperature incineration.<sup>[7][8]</sup>
  - Do not pour **Isoguvacine Hydrochloride** waste down the drain or dispose of it in the regular trash.<sup>[3][7]</sup>

## Experimental Workflow: Safe Handling of Isoguvacine Hydrochloride

## Workflow for Safe Handling of Isoguvacine Hydrochloride



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Caption: Workflow for the safe handling of **Isoguvacine Hydrochloride**.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO <sub>2</sub> · HCl
Molecular Weight	163.60 g/mol [2]
Appearance	Solid[1]
Melting Point	297°C[1]
Solubility	Water (100 mM), DMSO (20 mg/mL)[4][5]
Storage Temperature	Room temperature or refrigerated[4]

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